

# Technical Support Center: Synthesis of 1-(3-Nitrophenyl)pyrrolidine

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## Compound of Interest

Compound Name: 1-(3-Nitrophenyl)pyrrolidine

Cat. No.: B187855

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals involved in the synthesis of **1-(3-Nitrophenyl)pyrrolidine**, particularly when scaling up the process.

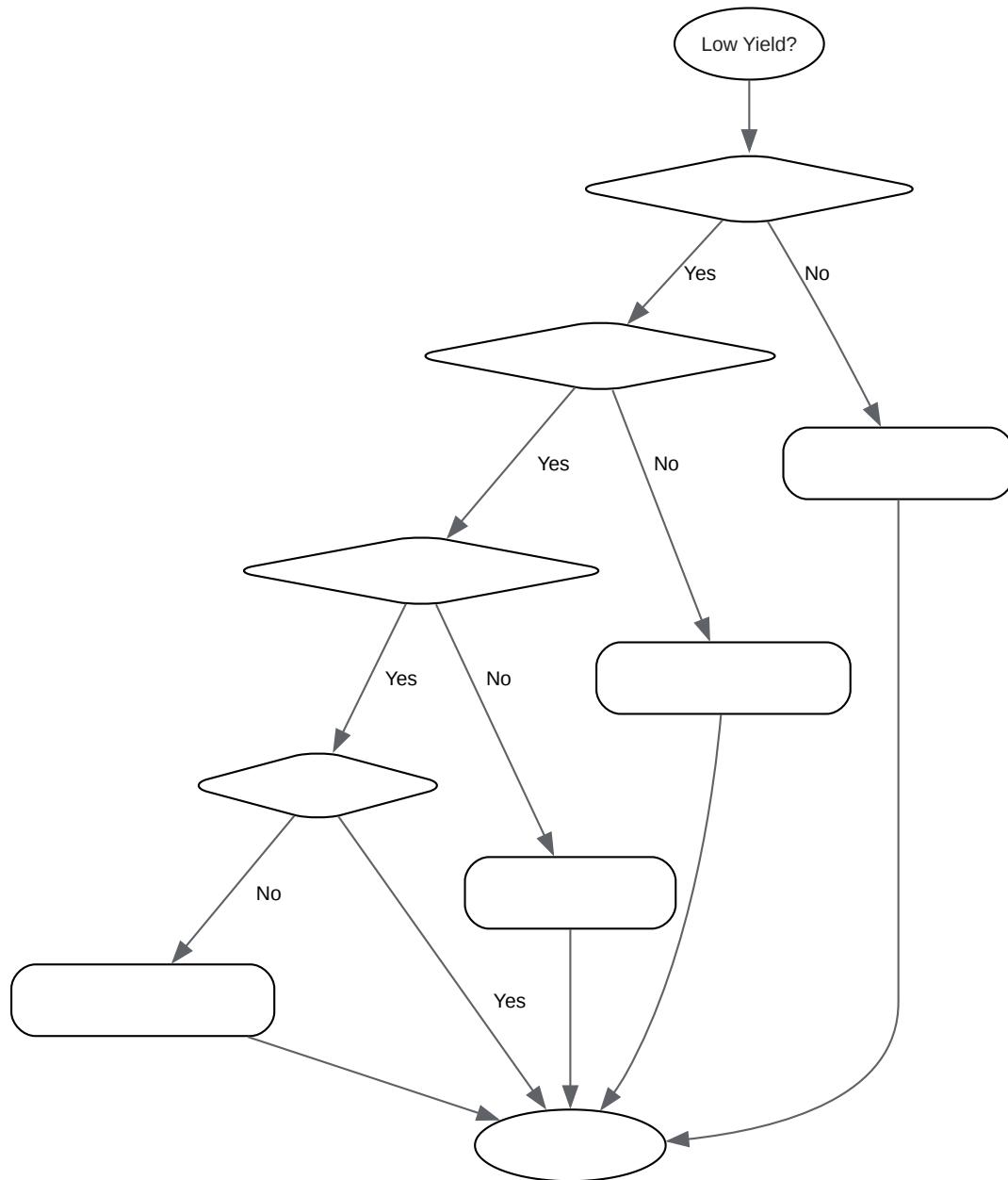
## Experimental Protocol: Nucleophilic Aromatic Substitution (SNAr) for 1-(3-Nitrophenyl)pyrrolidine Synthesis

This protocol describes a general method for the synthesis of **1-(3-Nitrophenyl)pyrrolidine** via a nucleophilic aromatic substitution (SNAr) reaction. The reaction involves the coupling of a halo-nitroaromatic compound with pyrrolidine.

Reaction Scheme:

Caption: Synthesis workflow for **1-(3-Nitrophenyl)pyrrolidine**.

## Troubleshooting Logic for Low Yield

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Caption: Troubleshooting workflow for low reaction yield.

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